

BMS-986143 solubility issues in aqueous buffers

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Compound of Interest

Compound Name: BMS-986143

Cat. No.: B8630978

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Technical Support Center: BMS-986143

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **BMS-986143** in aqueous buffers. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

Physicochemical Properties of BMS-986143

BMS-986143 is a potent, reversible inhibitor of Bruton's tyrosine kinase (BTK).[1]

Understanding its physicochemical properties is crucial for designing and troubleshooting experiments.

Property	Value	Source/Method
Molecular Formula	C ₃₁ H ₂₄ Cl ₂ N ₄ O ₄	MedchemExpress
Molecular Weight	583.46 g/mol	MedchemExpress
Predicted pKa	~2-3 (amine), ~9-10 (amide)	Chemical Structure Analysis
Predicted LogP	> 3	Chemical Structure Analysis

Note: The pKa and LogP values are estimations based on the chemical structure of **BMS-986143** and have not been empirically determined from the provided search results. These predictions suggest that **BMS-986143** is a lipophilic molecule with low intrinsic aqueous solubility that may be influenced by pH.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **BMS-986143**?

A1: It is recommended to prepare stock solutions of **BMS-986143** in 100% dimethyl sulfoxide (DMSO).^[2] A concentration of 10 mM in DMSO is a common starting point for in vitro assays with similar small molecule inhibitors.

Q2: How should I prepare aqueous working solutions from a DMSO stock?

A2: To prepare aqueous working solutions, it is best practice to first dissolve **BMS-986143** in DMSO and then dilute this stock solution with the aqueous buffer of choice. This method helps to minimize precipitation. For some BMS compounds, a final DMSO concentration of 0.5% to 1% in the aqueous solution is often used.

Q3: What is the expected solubility of **BMS-986143** in aqueous buffers like PBS?

A3: While specific data for **BMS-986143** is not available, similar BMS compounds show limited solubility in aqueous buffers. For instance, BMS-986165 has a solubility of approximately 0.33 mg/mL in a 1:2 DMSO:PBS (pH 7.2) solution. Another compound, BMS-195614, has a solubility of approximately 0.5 mg/mL in a 1:1 DMSO:PBS (pH 7.2) solution. Based on this, the solubility of **BMS-986143** in PBS with a low percentage of DMSO is expected to be in a similar low mg/mL range.

Q4: Can I store aqueous solutions of **BMS-986143**?

A4: It is not recommended to store aqueous solutions of **BMS-986143** for more than one day. For optimal results, always prepare fresh aqueous working solutions from your DMSO stock on the day of the experiment.

Q5: My **BMS-986143** precipitated when I diluted the DMSO stock in my aqueous buffer. What should I do?

A5: Precipitation upon dilution is a common issue with hydrophobic compounds. Please refer to the Troubleshooting Guide below for detailed steps to address this.

Experimental Protocol: Preparation of Aqueous Working Solutions

This protocol provides a step-by-step guide for preparing aqueous working solutions of **BMS-986143** from a DMSO stock solution to minimize the risk of precipitation.

Materials:

- **BMS-986143** powder
- Anhydrous DMSO
- Sterile aqueous buffer of choice (e.g., PBS, Tris-HCl)
- Sterile, low-adhesion microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Prepare a 10 mM Stock Solution in DMSO:
 - Accurately weigh the required amount of **BMS-986143** powder.
 - Add the appropriate volume of 100% DMSO to achieve a 10 mM concentration.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid dissolution.
 - Visually inspect the solution to ensure there are no undissolved particles.
 - Aliquot the stock solution into single-use volumes in low-adhesion tubes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Prepare the Aqueous Working Solution (Serial Dilution Recommended):

- Thaw a single-use aliquot of the 10 mM DMSO stock solution at room temperature.
- Perform a serial dilution of the DMSO stock with your aqueous buffer. It is crucial to add the DMSO stock to the buffer and mix immediately, rather than the other way around.
- Example for a 10 μ M final concentration in 1 mL of buffer:
 - Pipette 990 μ L of your aqueous buffer into a sterile tube.
 - Add 10 μ L of an intermediate dilution (e.g., 1 mM in DMSO, prepared by a 1:10 dilution of the 10 mM stock) to the buffer.
 - Immediately vortex the solution gently to ensure rapid and uniform mixing. This will result in a final DMSO concentration of 1%.
- Visually inspect the final aqueous solution for any signs of precipitation. If the solution appears cloudy or contains visible particles, refer to the Troubleshooting Guide.

Troubleshooting Guide: Solubility Issues

This guide addresses common problems encountered when preparing and using aqueous solutions of **BMS-986143**.

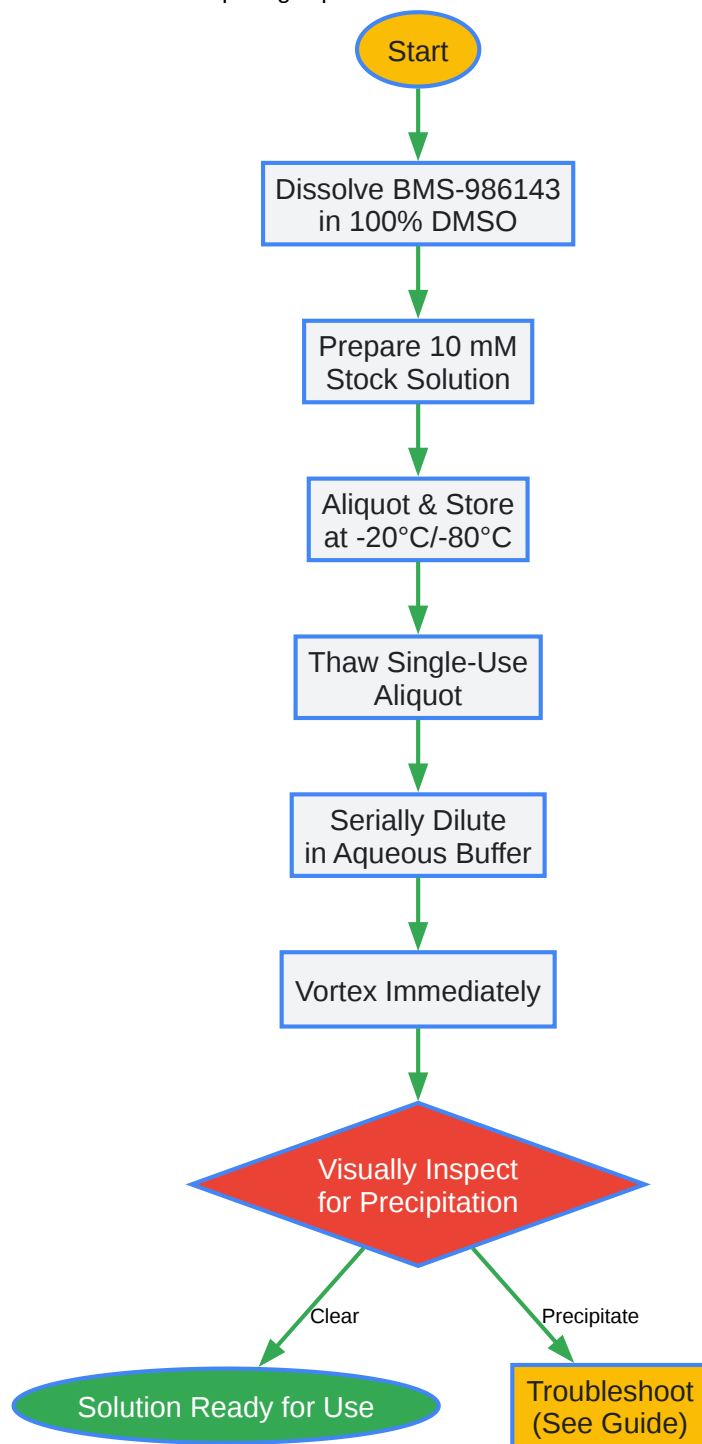
Problem	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in aqueous buffer.	The concentration of BMS-986143 exceeds its solubility limit in the final aqueous solution. The final percentage of DMSO is too low.	<ul style="list-style-type: none">- Decrease the final concentration of BMS-986143.- Increase the final percentage of DMSO in your working solution (note: ensure the final DMSO concentration is compatible with your experimental system, as high concentrations can be toxic to cells).- Try a different aqueous buffer or adjust the pH. The solubility of compounds with ionizable groups can be pH-dependent.- Add the DMSO stock to the aqueous buffer while vortexing to ensure rapid mixing.
Cloudiness or opalescence in the working solution over time.	The compound is slowly precipitating out of the solution. The solution may be supersaturated.	<ul style="list-style-type: none">- Prepare fresh working solutions immediately before use.- Consider the use of a solubilizing agent or excipient if compatible with your assay. Examples include Pluronic F-68 or a low concentration of a non-ionic detergent like Tween® 80. Always perform a vehicle control to assess the effect of the excipient on your experiment.
Inconsistent experimental results.	Variability in the amount of dissolved BMS-986143 between experiments due to precipitation.	<ul style="list-style-type: none">- After preparing the working solution, centrifuge it at high speed (e.g., >10,000 x g) for 5-10 minutes to pellet any undissolved compound. Use the supernatant for your

experiment. This ensures you are working with a saturated solution of known concentration. - Strictly adhere to a standardized protocol for solution preparation.

Visual Guides

Experimental Workflow for Preparing Aqueous Solutions

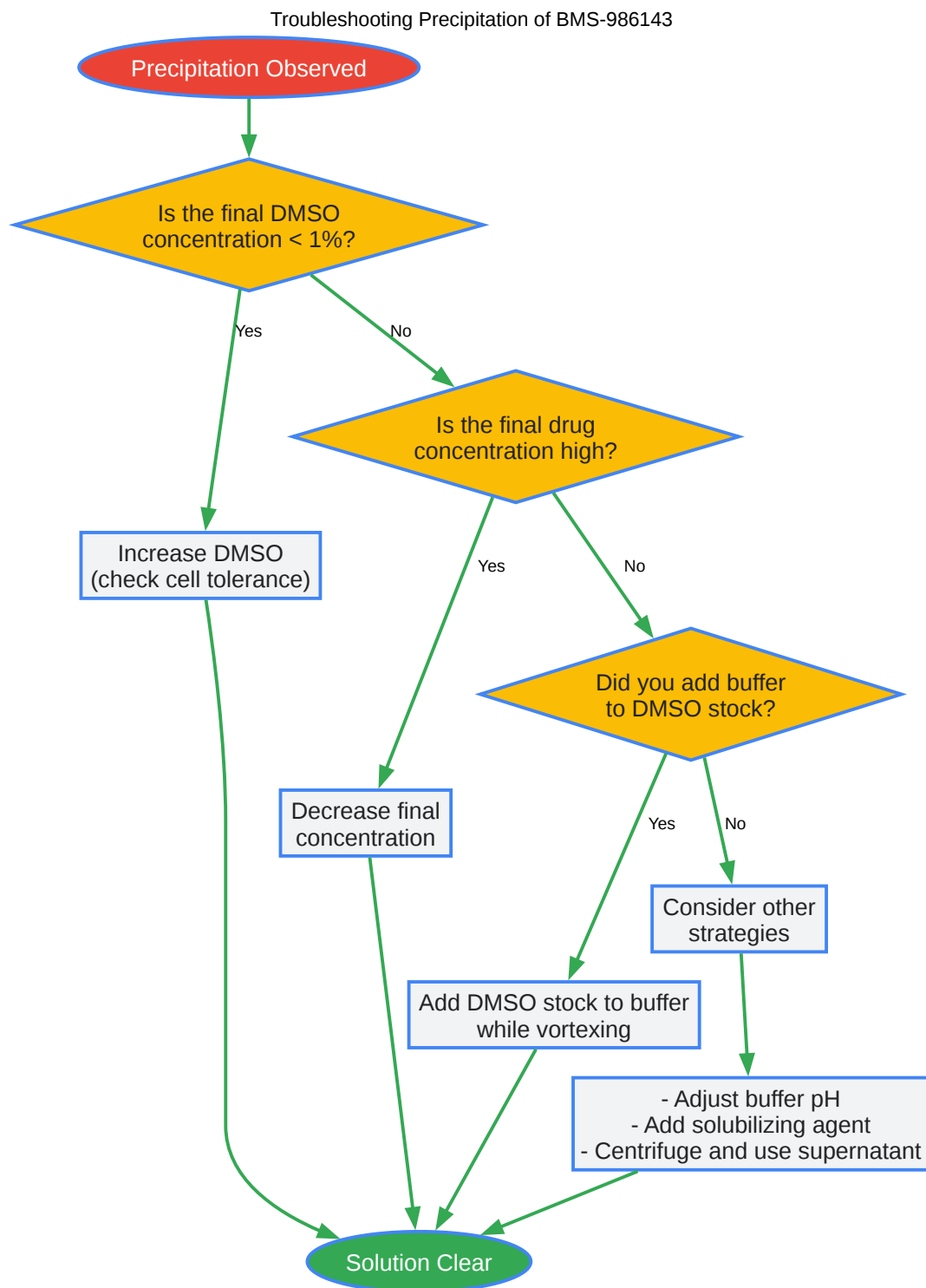
Workflow for Preparing Aqueous Solutions of BMS-986143



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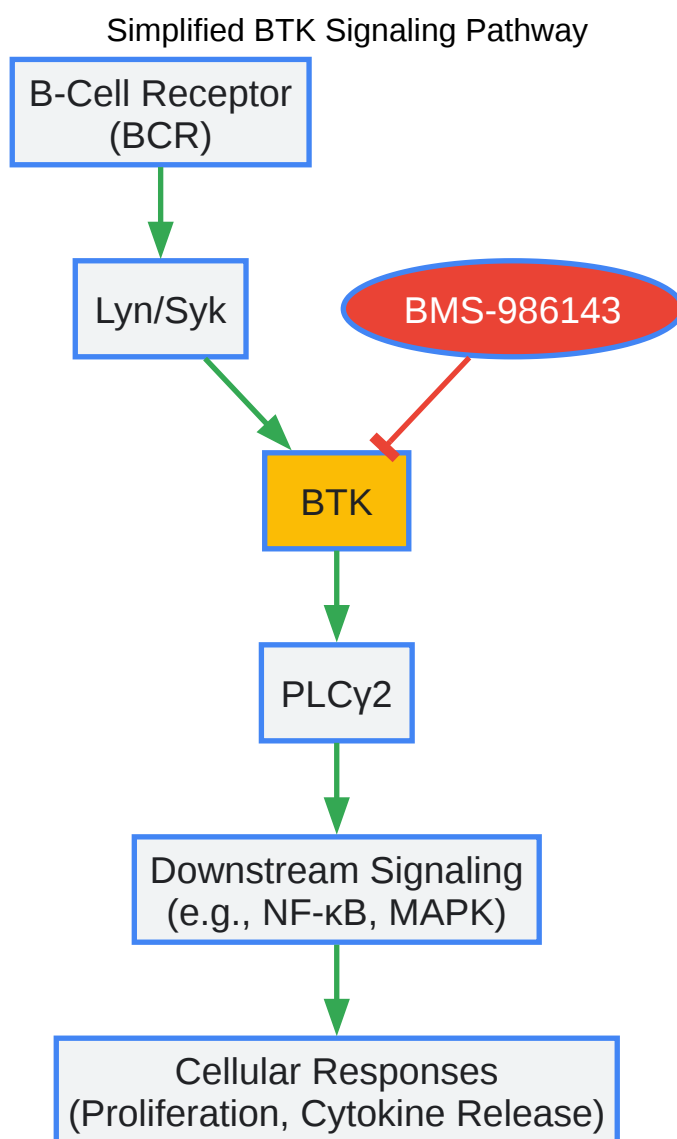
Caption: Step-by-step workflow for preparing aqueous solutions of **BMS-986143**.

Troubleshooting Decision Tree for Solubility Issues

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Caption: Decision tree for troubleshooting **BMS-986143** precipitation.

General BTK Signaling Pathway



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Caption: Simplified diagram of the BTK signaling pathway inhibited by **BMS-986143**.

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References

- 1. researchgate.net [researchgate.net]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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